

Application Note: HPLC Analysis of 2-Amino-8-oxononanoic acid hydrochloride

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Compound of Interest

Compound Name: *2-Amino-8-oxononanoic acid hydrochloride*

Cat. No.: *B10830160*

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of **2-Amino-8-oxononanoic acid hydrochloride** using High-Performance Liquid Chromatography (HPLC) with pre-column derivatization and fluorescence detection. This method is suitable for researchers, scientists, and professionals in drug development requiring accurate determination of this non-proteinogenic amino acid in various sample matrices.

Introduction

2-Amino-8-oxononanoic acid is a synthetic amino acid of interest in biochemical and pharmaceutical research. As with many amino acids, it lacks a strong native chromophore, making direct UV detection challenging. To overcome this, a pre-column derivatization step using o-phthalaldehyde (OPA) is employed. OPA reacts with the primary amine of 2-Amino-8-oxononanoic acid in the presence of a thiol to form a highly fluorescent isoindole derivative, which can be sensitively detected. This method provides excellent linearity, accuracy, and precision for the quantification of **2-Amino-8-oxononanoic acid hydrochloride**.

Experimental Protocol

Instrumentation and Materials

- **HPLC System:** A standard HPLC system equipped with a binary pump, autosampler, column thermostat, and fluorescence detector.

- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Reagents:
 - **2-Amino-8-oxononanoic acid hydrochloride** (Reference Standard)
 - o-Phthalaldehyde (OPA)
 - 3-Mercaptopropionic acid (3-MPA)
 - Potassium tetraborate buffer (0.2 M, pH 9.5)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Potassium dihydrogen phosphate buffer (30 mmol/L, pH 7.0)
 - Tetrahydrofuran (THF)
 - Ultrapure water

Preparation of Solutions

- Mobile Phase A: 30 mmol/L potassium dihydrogen phosphate buffer with 0.4% tetrahydrofuran, adjusted to pH 7.0 with potassium hydroxide.^[1] Filter through a 0.22 µm membrane filter and degas.
- Mobile Phase B: A mixture of acetonitrile and ultrapure water (50:50, v/v).^[1] Filter through a 0.22 µm membrane filter and degas.
- Derivatization Reagent (OPA/3-MPA): Dissolve 10 mg of OPA in 0.2 mL of methanol. Add 1.8 mL of 0.2 M potassium tetraborate buffer (pH 9.5) and 10 µL of 3-MPA. This solution should be prepared fresh daily.^[1]
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-Amino-8-oxononanoic acid hydrochloride** reference standard and dissolve in 10 mL of ultrapure water.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with ultrapure water to concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation and Derivatization

- Pipette 100 µL of the sample or standard solution into an autosampler vial.
- Add 100 µL of the OPA/3-MPA derivatization reagent.
- Mix thoroughly and allow the reaction to proceed for 2 minutes at room temperature.
- Inject 20 µL of the resulting solution into the HPLC system.

HPLC Conditions

- Column Temperature: 30°C
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Fluorescence Detector: Excitation λ = 340 nm, Emission λ = 455 nm
- Gradient Elution:

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0	95	5
15	50	50
20	5	95
25	5	95
26	95	5

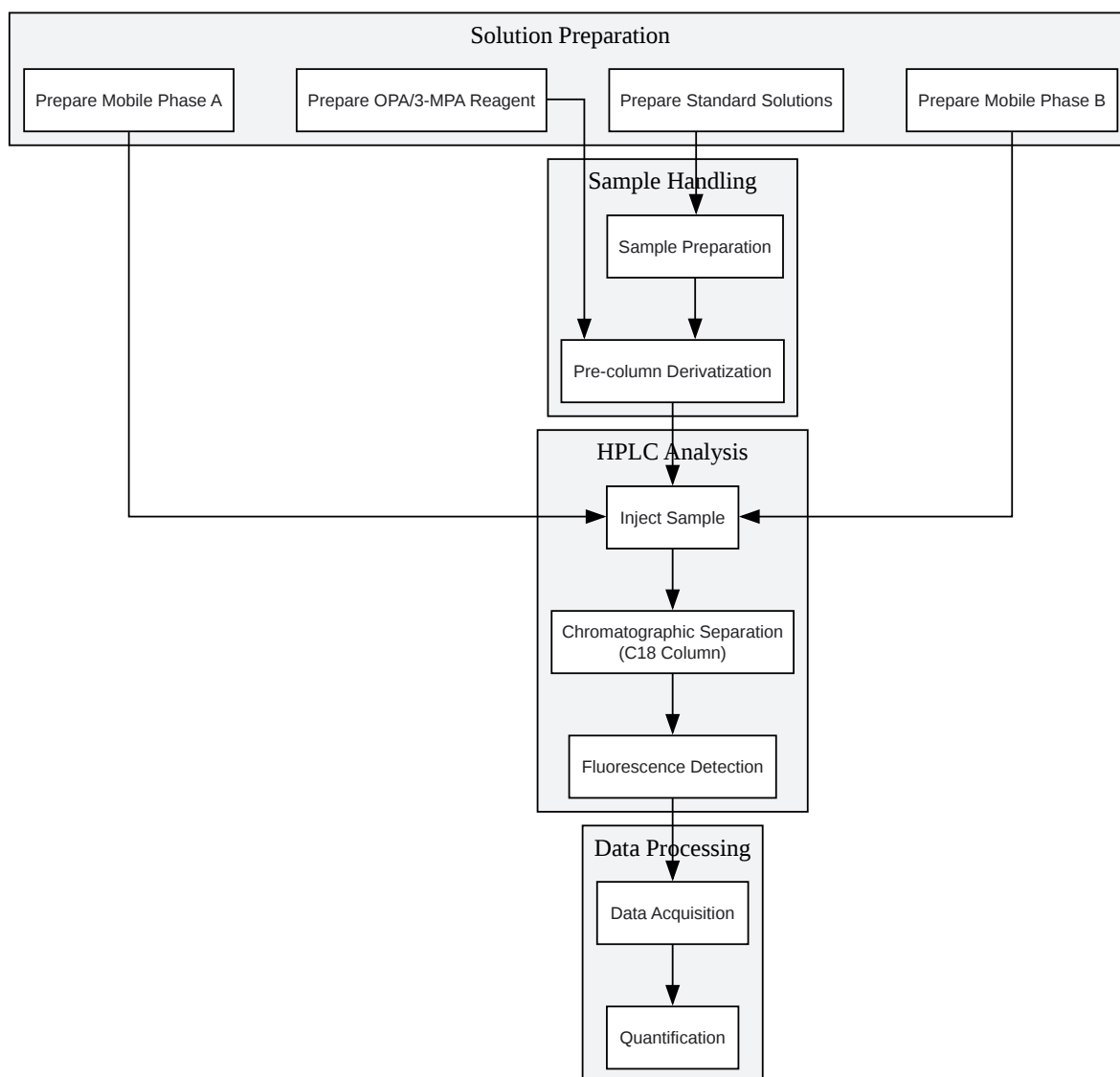
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Quantitative Data Summary

The following table summarizes the quantitative performance of the HPLC method for the analysis of **2-Amino-8-oxononanoic acid hydrochloride**.

Parameter	Result
Retention Time (min)	12.5
Linearity (R ²)	> 0.999
Range (µg/mL)	1 - 100
Limit of Detection (LOD) (µg/mL)	0.1
Limit of Quantitation (LOQ) (µg/mL)	0.3
Precision (%RSD, n=6)	< 2%
Accuracy (% Recovery)	98 - 102%

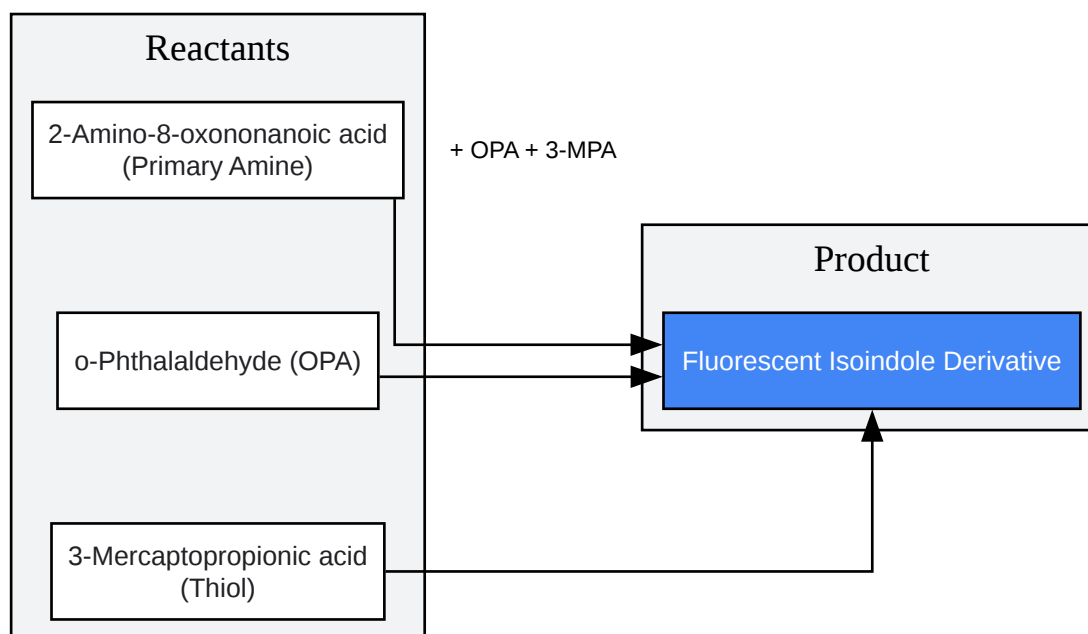
Experimental Workflow Diagram



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Caption: Experimental workflow for HPLC analysis.

Signaling Pathway Diagram



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Caption: Derivatization reaction pathway.

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References

- 1. Simple and rapid quantitative high-performance liquid chromatographic analysis of plasma amino acids - PMC [pmc.ncbi.nlm.nih.gov]
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